

# Application Notes and Protocols: Aluminum Sesquichlorohydrate in Water Purification

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## Compound of Interest

Compound Name: ALUMINUM  
SESQUICHLOROHYDRATE

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## Introduction

**Aluminum sesquichlorohydrate** (ASCH) is a pre-hydrolyzed aluminum-based coagulant that is effective in a wide range of water and wastewater treatment applications.[1] As a type of polyaluminum chloride (PAC), it consists of polymeric aluminum species, which are more efficient and less impactful on pH than traditional coagulants like aluminum sulfate (alum).[2][3] Its high charge density allows for effective destabilization of colloidal particles, leading to the removal of turbidity, color, organic matter, and certain heavy metals.[4][5] These application notes provide detailed protocols for the evaluation of **aluminum sesquichlorohydrate** and present performance data under various conditions.

## Mechanism of Action: Coagulation and Flocculation

The primary mechanism of **aluminum sesquichlorohydrate** in water purification is coagulation followed by flocculation.[3] When added to water, the polymeric aluminum species in ASCH hydrolyze to form various aluminum hydroxides.[6][7] These positively charged species neutralize the negative charge of suspended particles, causing them to destabilize and aggregate into small microflocs.[8] Subsequently, through gentle mixing, these microflocs agglomerate into larger, denser flocs that can be effectively removed by sedimentation and/or filtration.[8] The effectiveness of this process is influenced by factors such as pH, coagulant dosage, water temperature, and the nature of the contaminants present.[9]

## Data Presentation

The following tables summarize the performance of aluminum-based coagulants, including aluminum chlorohydrate (ACH), which is chemically similar to **aluminum sesquichlorohydrate**, in removing various contaminants from water.

Table 1: Turbidity and Color Removal Efficiency

Coagulant	Dosage (mg/L)	Initial Turbidity (NTU)	Final Turbidity (NTU)	Turbidity Removal (%)	Initial Color (Pt-Co)	Final Color (Pt-Co)	Color Removal (%)	Reference
ACH	10	130.3	<5	>97	-	-	-	[8]
Alum	10	130.3	>5	<95	-	-	-	[8]
ACH	100	-	-	45	-	-	97	[4]
PACI	-	-	-	45	-	-	95	[4]
Alum	4 (as Al)	-	>5	80.3	-	<15	87.5	[2]
PAX-XL6 (PAC)	4 (as Al)	-	<5	89.3	-	<15	91.8	[2]

Table 2: Dissolved Organic Carbon (DOC) and Metal Removal Efficiency

Coagulant	Dose (mg/L)	Initial DOC (mg/L)	Final DOC (mg/L)	DOC Removal (%)	Contaminant	Initial Conc. (mg/L)	Final Conc. (mg/L)	Metal Removal (%)	Reference
ACH	10	-	-	-	Aluminum	8.28	<0.2	>97.5	[8]
ACH	10	-	-	-	Iron	2.83	<0.3	>89.4	[8]
Alum	10	-	-	-	Aluminum	8.28	>0.2	<97.5	[8]
Alum	10	-	-	-	Iron	2.83	>0.3	<89.4	[8]
ACH	100	~15-20	~4.5-6	70	-	-	-	-	[4]
Ferric Chloride	120	~15-20	~2.25-3	85	-	-	-	-	[4]

## Experimental Protocols

### Standard Jar Test Protocol for Coagulant Dose Optimization

This protocol outlines the standard jar test procedure to determine the optimal dosage of **aluminum sesquichlorohydrate** for a specific water source.

#### 4.1.1 Materials and Equipment

- Standard jar testing apparatus with multiple paddles and beakers (typically 6)
- Raw water sample
- **Aluminum sesquichlorohydrate** stock solution (e.g., 1 g/L)
- Pipettes or syringes for accurate dosing
- Turbidimeter

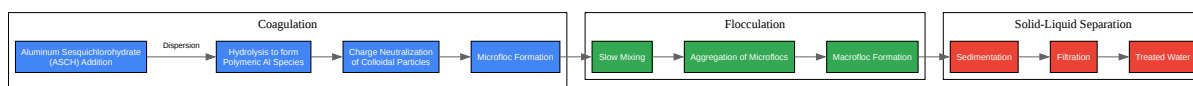
- pH meter
- Spectrophotometer (for color or DOC analysis)
- Timer

#### 4.1.2 Procedure

- **Sample Preparation:** Fill each beaker of the jar test apparatus with an equal volume of the raw water sample (e.g., 1000 mL).
- **Initial Measurements:** Measure and record the initial pH, turbidity, color, and DOC of the raw water.
- **Coagulant Dosing:** While the paddles are rotating at a rapid mix speed (e.g., 100-120 rpm), add varying doses of the **aluminum sesquichlorohydrate** stock solution to each beaker. A typical dose range to evaluate is 5 to 50 mg/L.
- **Rapid Mix:** Continue the rapid mixing for a short period (e.g., 1-3 minutes) to ensure complete dispersion of the coagulant.
- **Slow Mix (Flocculation):** Reduce the mixing speed to a slow mix (e.g., 20-40 rpm) for a longer duration (e.g., 15-30 minutes) to promote floc formation.
- **Sedimentation:** Stop the mixing and allow the flocs to settle for a specified period (e.g., 30 minutes).
- **Sample Collection:** Carefully draw a sample from the supernatant of each beaker, being cautious not to disturb the settled flocs.
- **Final Measurements:** Measure and record the final pH, turbidity, color, and DOC of the supernatant from each beaker.
- **Dose Optimization:** The optimal dosage is the one that achieves the desired level of contaminant removal with the lowest coagulant concentration.

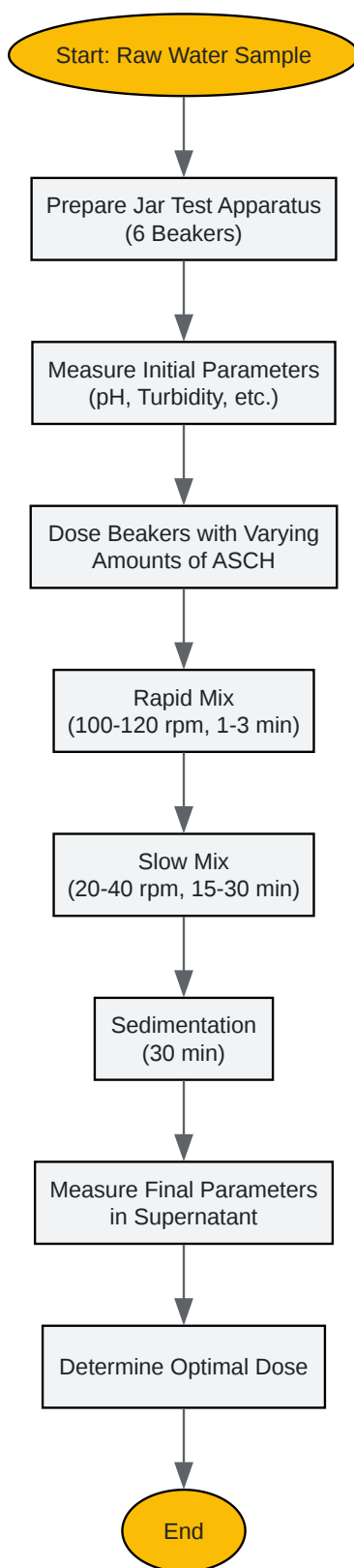
## Visualizations

## Signaling Pathways and Experimental Workflows



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Caption: Coagulation and flocculation process with **aluminum sesquichlorohydrate**.



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Caption: Standard workflow for a jar test experiment.

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